

Technical Guide: Physical Characteristics of Sodium Eicosyl Sulfate (CAS 13177-49-6)

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Compound of Interest

Compound Name: Sodium eicosyl sulfate

Cat. No.: B078444

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Introduction

Sodium eicosyl sulfate, identified by the CAS number 13177-49-6, is a long-chain alkyl sulfate. It is also referred to by other names such as 1-Eicosanyl sulfate sodium salt and Arachidyl sulfate sodium salt.[1] This document provides a summary of the available physical and chemical characteristics of this compound. Due to the limited availability of specific experimental data in publicly accessible literature, this guide also includes general information and methodologies relevant to the characterization of surfactants.

Chemical Identity and Properties

Sodium eicosyl sulfate is an organic sodium salt that functions as a surfactant and emulsifying agent.[2] Its amphiphilic nature, possessing both a long hydrophobic carbon chain and a hydrophilic sulfate group, allows it to reduce surface tension between immiscible liquids, making it useful in various chemical synthesis applications, including the preparation of nanomaterials.[2]

Table 1: General and Calculated Physical Properties of **Sodium Eicosyl Sulfate**

Property	Value	Source
CAS Number	13177-49-6	[1]
Molecular Formula	C ₂₀ H ₄₁ NaO ₄ S	[1]
Molecular Weight	400.59 g/mol	[1]
Alternate Names	1-Eicosanyl sulfate; Arachidyl sulfate sodium salt; Eicosyl sodium sulfate	[1]
Appearance	Liquid (reported in one source)	[3]
Storage Temperature	2-8°C	[3]

Note: Experimental values for properties such as melting point, boiling point, and specific solubility are not consistently reported in available literature.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Sodium eicosyl sulfate** are not readily available. However, standard methodologies for characterizing similar anionic surfactants can be employed.

General Protocol for Determining Critical Micelle Concentration (CMC) by Conductivity Measurement:

The Critical Micelle Concentration (CMC) is a fundamental property of a surfactant, representing the concentration at which micelles begin to form.

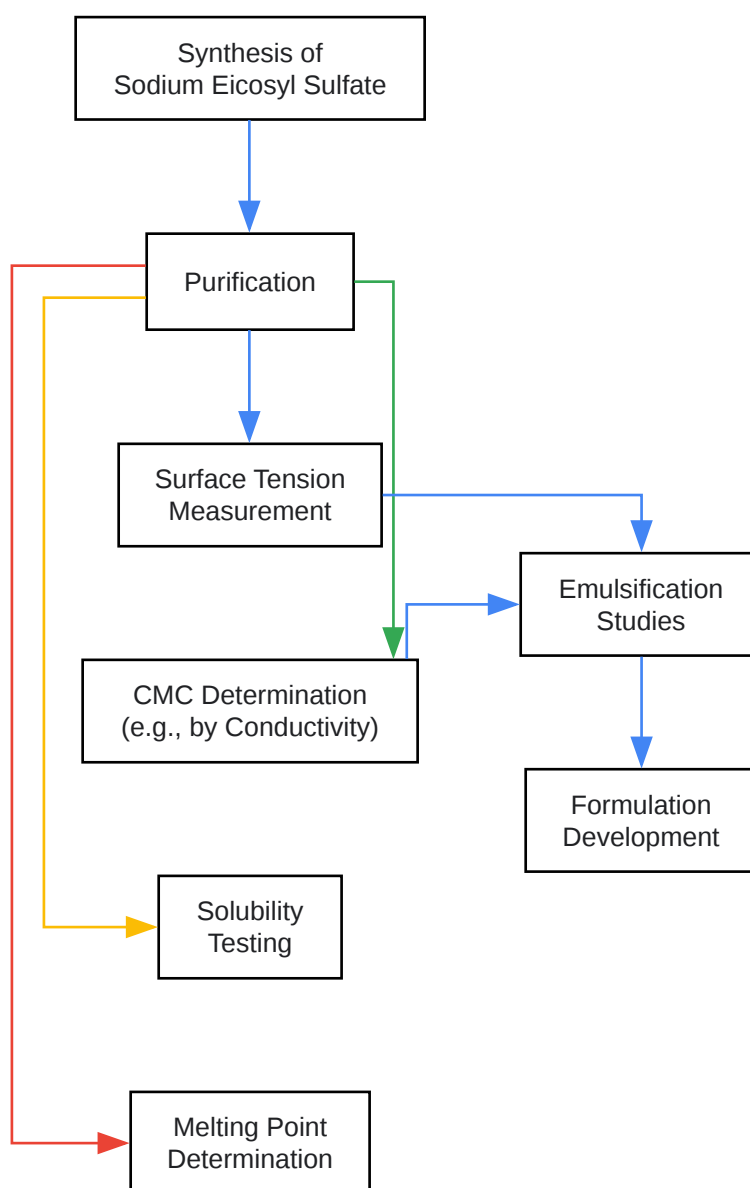
- **Preparation of a Stock Solution:** A stock solution of **Sodium eicosyl sulfate** is prepared in deionized water at a concentration significantly above the expected CMC.
- **Serial Dilutions:** A series of dilutions are prepared from the stock solution.
- **Conductivity Measurement:** The conductivity of each dilution is measured using a calibrated conductivity meter at a constant temperature.

- **Data Analysis:** The conductivity is plotted against the surfactant concentration. The plot will typically show two linear regions with different slopes. The point of intersection of these two lines corresponds to the CMC.

Logical Workflow for Surfactant Characterization

The following diagram illustrates a general workflow for the physical characterization of a surfactant like **Sodium eicosyl sulfate**.

General Workflow for Surfactant Characterization



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Caption: A diagram illustrating the general workflow for the synthesis, purification, and physical characterization of a surfactant, leading to its application testing.

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